

Essential Safety and Operational Guide for Handling Hsd17B13-IN-60

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Compound of Interest

Compound Name: Hsd17B13-IN-60

Cat. No.: B12380582

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Disclaimer: No specific Safety Data Sheet (SDS) for **Hsd17B13-IN-60** is publicly available. The following guidance is based on best practices for handling potent small molecule inhibitors and data from structurally related Hsd17B13 inhibitors. Researchers must exercise caution and adhere to their institution's safety protocols.

This guide provides essential safety, handling, and disposal information for the research chemical **Hsd17B13-IN-60**, a potent inhibitor of 17 β -Hydroxysteroid dehydrogenase 13. Given the lack of specific safety data, a conservative approach to handling is strongly recommended.

I. Quantitative Data Summary for Related Hsd17B13 Inhibitors

The following table summarizes storage conditions for similar Hsd17B13 inhibitors. These conditions are recommended for **Hsd17B13-IN-60** to ensure its stability and integrity.

Compound	Storage Temperature (Short-Term)	Storage Temperature (Long-Term)	Duration of Storage (Short-Term)	Duration of Storage (Long-Term)	Special Conditions
Hsd17B13-IN-3	-20°C	-80°C	1 month	6 months	Sealed, away from moisture and light
Hsd17B13-IN-8	-20°C	-80°C	1 month	6 months	N/A
Hsd17B13-IN-9	-20°C	-80°C	1 month	6 months	Protect from light, stored under nitrogen
BI-3231	-20°C	-80°C	1 month	6 months	N/A

II. Personal Protective Equipment (PPE) and Engineering Controls

Proper PPE is mandatory when handling **Hsd17B13-IN-60** to minimize exposure.

- **Gloves:** Nitrile or other chemically resistant gloves should be worn at all times. Double-gloving is recommended when handling the pure compound or concentrated solutions.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are required.
- **Lab Coat:** A fully buttoned lab coat must be worn to protect from spills.
- **Respiratory Protection:** If handling the powder outside of a certified chemical fume hood, a properly fitted respirator (e.g., N95 or higher) is recommended to prevent inhalation.
- **Engineering Controls:** All work with solid **Hsd17B13-IN-60** and concentrated stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.

III. Experimental Protocol: Safe Handling and Preparation of Stock Solutions

This protocol outlines the steps for safely preparing a stock solution of **Hsd17B13-IN-60**.

Materials:

- **Hsd17B13-IN-60** (solid form)
- Anhydrous DMSO (or other appropriate solvent)
- Calibrated analytical balance
- Chemical fume hood
- Vortex mixer
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile, filtered tips

Procedure:

- Preparation:
 - Don all required PPE before entering the designated handling area.
 - Ensure the chemical fume hood is functioning correctly.
 - Decontaminate the work surface within the fume hood.
- Weighing the Compound:
 - Carefully weigh the desired amount of **Hsd17B13-IN-60** powder on a calibrated analytical balance inside the fume hood.
 - Use a spatula to transfer the powder to an appropriate vial. Avoid creating dust.
- Solubilization:

- Add the calculated volume of anhydrous DMSO to the vial containing the compound to achieve the desired stock concentration.
- Cap the vial securely and vortex until the solid is completely dissolved. Gentle warming may be required for some compounds; refer to any available supplier data.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage.

IV. Disposal Plan

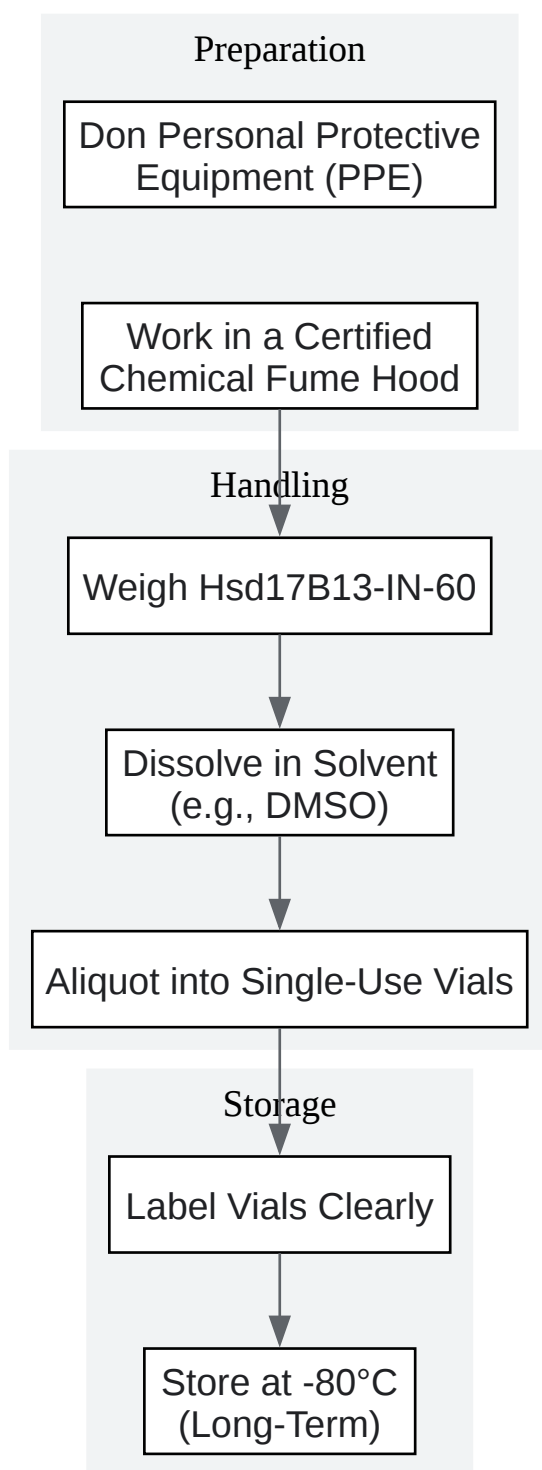
All waste materials contaminated with **Hsd17B13-IN-60** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

- Solid Waste:
 - Contaminated items such as gloves, weigh boats, and paper towels should be collected in a designated, sealed, and clearly labeled hazardous waste bag within the fume hood.
- Liquid Waste:
 - Unused stock solutions and experimental media containing **Hsd17B13-IN-60** should be collected in a dedicated, sealed, and labeled hazardous liquid waste container.
 - Do not dispose of **Hsd17B13-IN-60** down the drain.^[1]
- Sharps Waste:
 - Contaminated pipette tips and needles must be disposed of in a designated sharps container for chemical waste.

V. Emergency Procedures

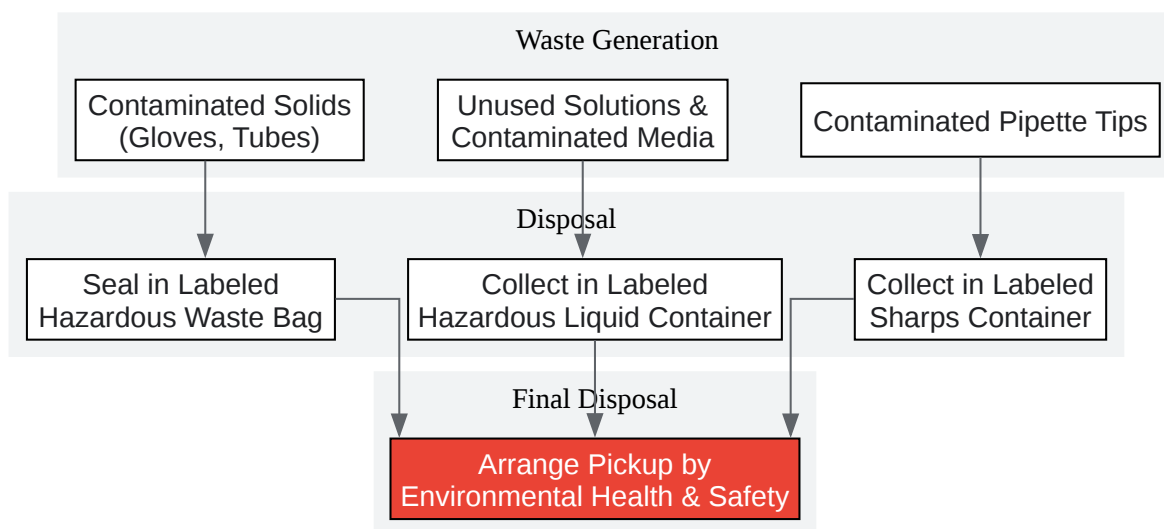
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spill:
 - For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal.
 - For larger spills, evacuate the area and contact your institution's environmental health and safety department.

Diagrams



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Caption: Workflow for Safe Handling and Preparation of **Hsd17B13-IN-60**.



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Caption: Disposal Plan for **Hsd17B13-IN-60** Contaminated Waste.

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References

- 1. Safe Storage and Disposal of Chemicals in A Lab - Tion [tion.co.uk]
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